

Preparing Brequinar Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *Brequinar*
CAS No.: 96187-53-0; 96201-88-6
Cat. No.: B15605045

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Abstract

Brequinar is a potent and selective inhibitor of dihydroorotate dehydrogenase (DHODH), a critical enzyme in the de novo pyrimidine biosynthesis pathway.^{[1][2][3][4]} Its role in impeding the synthesis of pyrimidines makes it a valuable tool in cancer and virology research.^[5] Proper preparation of **Brequinar** stock solutions is crucial for accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **Brequinar** stock solutions using dimethyl sulfoxide (DMSO) as a solvent.

Introduction to Brequinar

Brequinar exerts its biological effects by targeting DHODH, the fourth enzyme in the de novo pyrimidine synthesis pathway.^{[4][6][7]} This enzyme catalyzes the conversion of dihydroorotate to orotate, a key step in the production of pyrimidine nucleotides required for DNA and RNA synthesis.^{[2][3][6][7]} By inhibiting DHODH, **Brequinar** effectively depletes the cellular pool of pyrimidines, leading to cell cycle arrest and inhibition of proliferation in rapidly dividing cells, such as cancer cells.^{[6][8]} It also demonstrates broad-spectrum antiviral activity.^[9] **Brequinar**

is available as a free acid and as a sodium salt, with the sodium salt generally exhibiting higher solubility.

Quantitative Data Summary

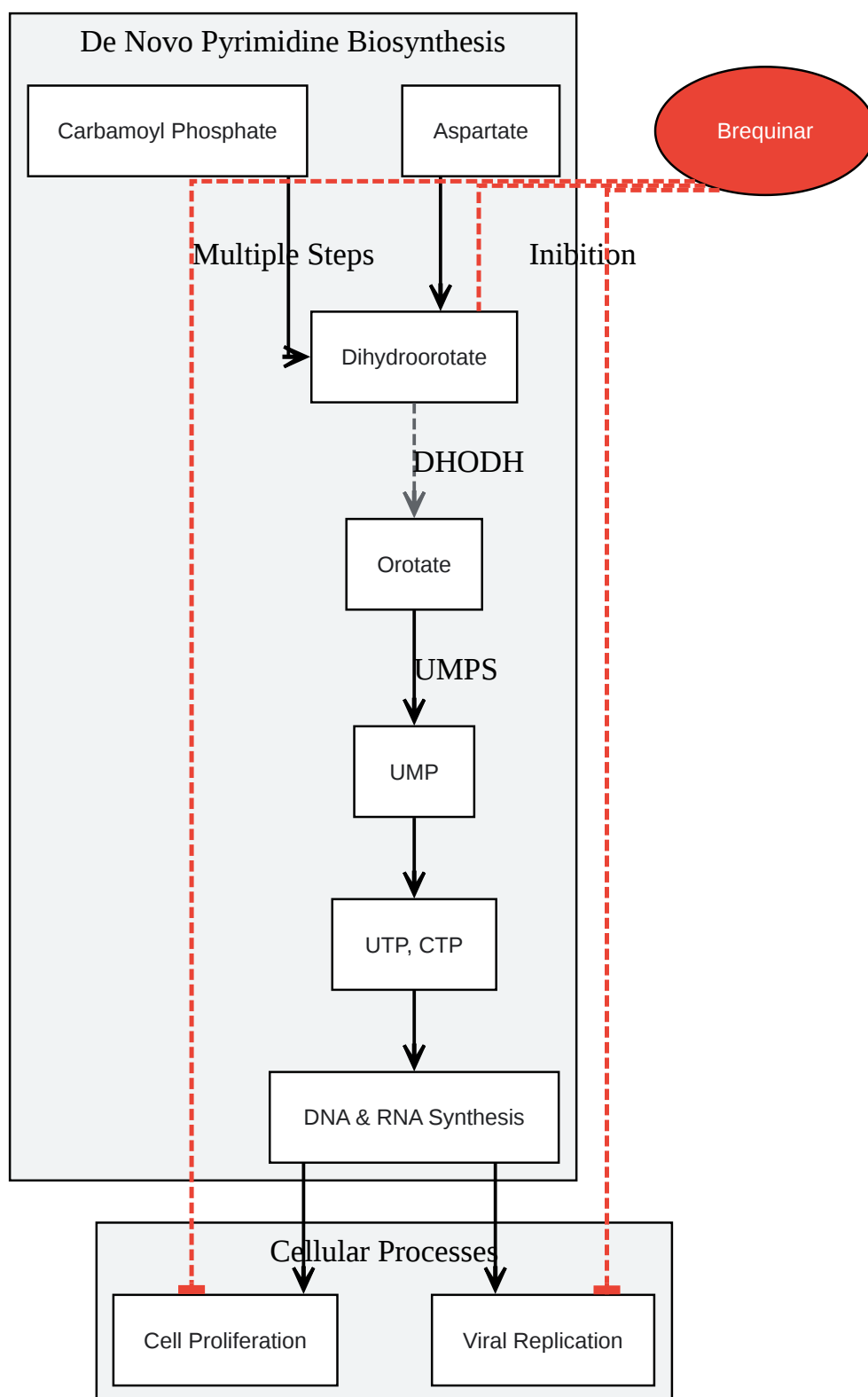
The following table summarizes the key quantitative data for **Brequinar** and its sodium salt, compiled from various suppliers. Note that solubility can be affected by factors such as the purity of the compound, the quality of the DMSO, and the use of techniques like sonication.

Parameter	Brequinar	Brequinar Sodium	References
Molecular Weight	375.37 g/mol	397.35 g/mol	[2] [3] [10]
Solubility in DMSO	5 - 37 mg/mL (approx. 13 - 98 mM)	25 - 79 mg/mL (approx. 63 - 199 mM)	[1] [2] [3] [10] [11] [12] [13] [14]
IC ₅₀ (DHODH)	~20 nM	~20 nM	[1] [3] [11]
Typical Cell Culture Concentration	0.01 µM - 75 µM	ED ₅₀ ~1 µM (for differentiation)	[10]

Note: The use of fresh, moisture-free DMSO is recommended as absorbed moisture can reduce the solubility of **Brequinar**.[\[1\]](#)[\[11\]](#) Sonication may be required to achieve maximum solubility.[\[10\]](#)[\[12\]](#)

Signaling Pathway

Brequinar directly inhibits the de novo pyrimidine biosynthesis pathway, which is essential for the synthesis of nucleotides required for DNA and RNA replication.



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Caption: **Brequinar** inhibits DHODH, blocking pyrimidine synthesis.

Experimental Protocols

Materials

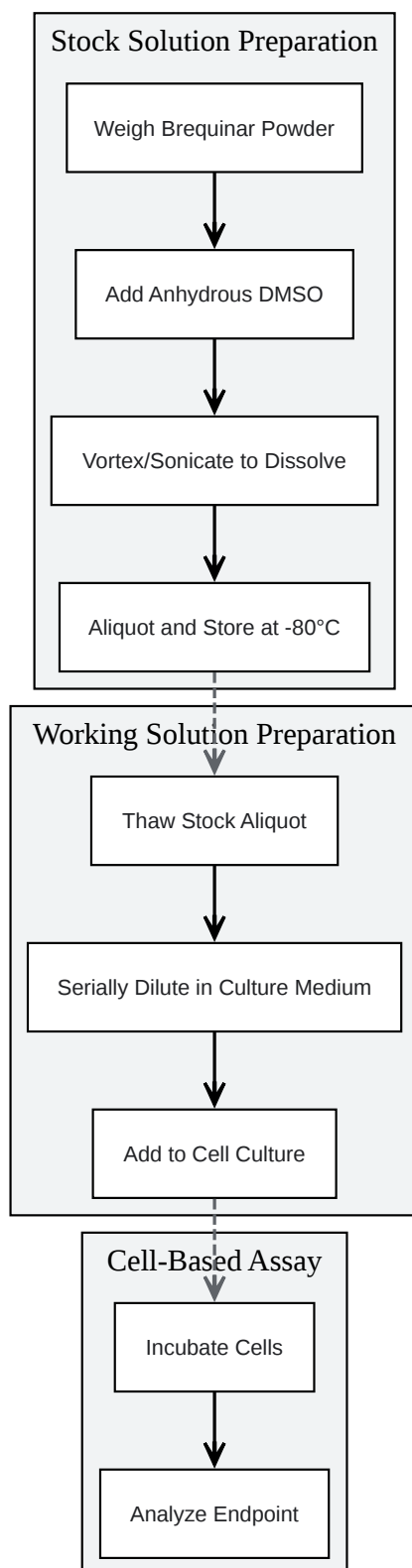
- **Brequinar** or **Brequinar** Sodium powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Brequinar Stock Solution in DMSO

- Preparation: Don appropriate PPE. Ensure the balance is calibrated and the workspace is clean.
- Weighing: Tare a sterile microcentrifuge tube on the balance. Carefully weigh out the desired amount of **Brequinar** powder. For a 1 mL stock of 10 mM **Brequinar** (MW: 375.37 g/mol), you will need 3.75 mg. For **Brequinar** Sodium (MW: 397.35 g/mol), you will need 3.97 mg.
- Solubilization: Add the appropriate volume of anhydrous, sterile DMSO to the tube containing the **Brequinar** powder.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the powder.
- Sonication (if necessary): If the solution is not completely clear, sonicate the tube in a water bath for 5-10 minutes.^{[10][12]} Visually inspect the solution to ensure all particles have dissolved.

- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[11\]](#)[\[15\]](#)
- Labeling and Long-term Storage: Clearly label each aliquot with the compound name, concentration, date, and your initials. Store the aliquots at -20°C for short-term storage (up to 6 months) or -80°C for long-term storage (up to 1 year).[\[10\]](#)[\[11\]](#)

Workflow for Preparing Working Solutions for Cell-Based Assays



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